

An In-depth Technical Guide to 2-(2-Bromo-5-methoxyphenyl)ethanamine

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Compound of Interest

Compound Name: 2-(2-Bromo-5-methoxyphenyl)ethanamine

CAS No.: 1207743-69-8; 910381-02-1

Cat. No.: B2474013

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Abstract

This technical guide provides a comprehensive overview of **2-(2-Bromo-5-methoxyphenyl)ethanamine**, a substituted phenethylamine of interest to researchers in neuropharmacology and medicinal chemistry. Due to its structural similarity to psychoactive compounds such as 4-bromo-2,5-dimethoxyphenethylamine (2C-B), this molecule represents a valuable tool for investigating the structure-activity relationships of halogenated phenethylamines. This document details the chemical structure, physicochemical properties, proposed synthetic routes, and analytical characterization of **2-(2-Bromo-5-methoxyphenyl)ethanamine**. Furthermore, it offers insights into its potential pharmacological profile, drawing comparisons with its better-studied isomers. Safety protocols for handling, storage, and disposal are also extensively covered to ensure safe laboratory practices. This guide is intended for researchers, scientists, and drug development professionals engaged in the study of novel psychoactive substances and the development of new therapeutic agents.

Introduction and Chemical Identity

2-(2-Bromo-5-methoxyphenyl)ethanamine is a primary amine belonging to the phenethylamine class of compounds. Its chemical structure is characterized by an ethylamine chain attached to a phenyl ring, which is substituted with a bromine atom at the 2-position and a methoxy group at the 5-position.

The precise placement of the bromine and methoxy groups on the phenyl ring is crucial in determining the molecule's interaction with biological targets, particularly serotonin receptors. While its isomer, 4-bromo-2,5-dimethoxyphenethylamine (2C-B), is a well-documented psychedelic with known affinity for the 5-HT_{2A} receptor, the pharmacological properties of **2-(2-Bromo-5-methoxyphenyl)ethanamine** are not as extensively studied, making it a compound of significant research interest.^{[1][2]}

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
IUPAC Name	2-(2-Bromo-5-methoxyphenyl)ethanamine	N/A
Synonyms	2-Bromo-5-methoxyphenethylamine	N/A
CAS Number	910381-02-1	[3]
Molecular Formula	C ₉ H ₁₂ BrNO	[3]
Molecular Weight	230.10 g/mol	[3]
Appearance	White Solid (predicted)	[3]
Purity	Typically >96% for research-grade material	[3]
Solubility	Soluble in organic solvents such as methanol, ethanol, and chloroform. Solubility in water is expected to be low for the freebase, but would increase for its salt form.	N/A
InChI	1S/C9H12BrNO/c1-12-8-2-3-9(10)7(6-8)4-5-11/h2-3,6H,4-5,11H2,1H3	[3]
InChIKey	DKOJHGDTHVOSEO-UHFFFAOYSA-N	[3]
SMILES	<chem>COC1=CC(CCN)=C(Br)C=C1</chem>	N/A

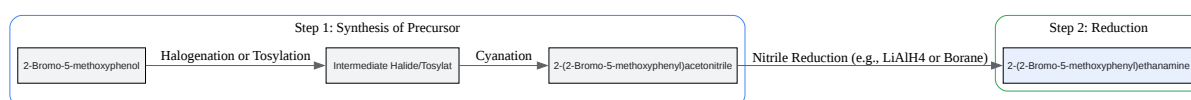
Synthesis and Purification

The synthesis of **2-(2-Bromo-5-methoxyphenyl)ethanamine** can be approached through several routes, with the most plausible starting from commercially available 2-bromo-5-methoxyphenol or a related precursor. A common and effective strategy involves the

conversion of a suitable precursor to the corresponding phenylacetonitrile, followed by reduction of the nitrile group to the primary amine.

Proposed Synthetic Workflow

The following diagram illustrates a logical synthetic pathway for the preparation of **2-(2-Bromo-5-methoxyphenyl)ethanamine**.



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Caption: Proposed synthetic workflow for **2-(2-Bromo-5-methoxyphenyl)ethanamine**.

Experimental Protocol: Reduction of 2-(2-Bromo-5-methoxyphenyl)acetonitrile

This protocol describes the reduction of the nitrile precursor to the target amine using lithium aluminum hydride (LiAlH₄), a powerful reducing agent.^{[4][5]}

Materials:

- 2-(2-Bromo-5-methoxyphenyl)acetonitrile
- Lithium aluminum hydride (LiAlH₄)
- Anhydrous tetrahydrofuran (THF)
- Deionized water
- 10% Sodium hydroxide (NaOH) solution
- Anhydrous sodium sulfate (Na₂SO₄)

- Ethyl acetate or Dichloromethane (DCM) for extraction
- Hydrochloric acid (HCl) in diethyl ether or isopropanol (for salt formation, optional)

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with hotplate
- Dropping funnel
- Nitrogen or Argon gas inlet
- Ice bath
- Separatory funnel
- Rotary evaporator
- Filtration apparatus (e.g., Büchner funnel with celite)

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a nitrogen inlet, suspend lithium aluminum hydride (1.5 equivalents) in anhydrous THF (10 volumes relative to the nitrile).
- **Addition of Nitrile:** Cool the suspension to 0°C in an ice bath. Dissolve 2-(2-Bromo-5-methoxyphenyl)acetonitrile (1.0 equivalent) in anhydrous THF and add it dropwise to the LiAlH₄ suspension via a dropping funnel.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 4-6 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).

- **Quenching:** Once the reaction is complete, cool the flask back to 0°C in an ice bath. Cautiously and sequentially, add deionized water (1 volume relative to LiAlH₄), followed by 10% NaOH solution (1.5 volumes relative to LiAlH₄), and finally deionized water again (3 volumes relative to LiAlH₄). This will precipitate the aluminum salts.
- **Work-up:** Filter the resulting suspension through a pad of celite, washing the filter cake with ethyl acetate or DCM.
- **Extraction:** Transfer the filtrate to a separatory funnel and separate the organic layer. Wash the organic layer with water and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude **2-(2-Bromo-5-methoxyphenyl)ethanamine** as an oil or solid.
- **Purification:** The crude product can be purified by column chromatography on silica gel or by vacuum distillation.
- **(Optional) Salt Formation:** For improved stability and handling, the freebase can be converted to its hydrochloride salt. Dissolve the purified amine in a minimal amount of a suitable solvent (e.g., diethyl ether or isopropanol) and add a solution of HCl in the same solvent dropwise until precipitation is complete. The resulting solid can be collected by filtration, washed with cold solvent, and dried under vacuum.

Analytical Characterization

Thorough analytical characterization is essential to confirm the identity and purity of the synthesized **2-(2-Bromo-5-methoxyphenyl)ethanamine**. The following sections detail the expected spectroscopic data for this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. The predicted ¹H and ¹³C NMR chemical shifts for **2-(2-Bromo-5-methoxyphenyl)ethanamine** are presented below. These predictions are based on computational models and data from structurally similar compounds.^{[6][7][8]}

Predicted ^1H NMR Spectrum (500 MHz, CDCl_3):

- δ 7.20 (d, J = 8.5 Hz, 1H): Aromatic proton ortho to the bromine atom.
- δ 6.80 (d, J = 2.5 Hz, 1H): Aromatic proton ortho to the methoxy group.
- δ 6.65 (dd, J = 8.5, 2.5 Hz, 1H): Aromatic proton meta to both the bromine and methoxy groups.
- δ 3.80 (s, 3H): Methoxy protons.
- δ 2.95 (t, J = 7.0 Hz, 2H): Methylene protons adjacent to the aromatic ring.
- δ 2.80 (t, J = 7.0 Hz, 2H): Methylene protons adjacent to the amine group.
- δ 1.50 (br s, 2H): Amine protons (signal may be broad and exchangeable with D_2O).

Predicted ^{13}C NMR Spectrum (125 MHz, CDCl_3):

- δ 159.0: Aromatic carbon attached to the methoxy group.
- δ 138.0: Aromatic carbon ipso to the ethylamine group.
- δ 133.0: Aromatic carbon attached to the bromine atom.
- δ 117.0: Aromatic CH ortho to the methoxy group.
- δ 115.0: Aromatic CH meta to both substituents.
- δ 113.0: Aromatic CH ortho to the bromine atom.
- δ 55.5: Methoxy carbon.
- δ 42.0: Methylene carbon adjacent to the amine group.
- δ 38.0: Methylene carbon adjacent to the aromatic ring.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. For **2-(2-Bromo-5-methoxyphenyl)ethanamine**, electron ionization (EI) would likely lead to fragmentation through cleavage of the C α -C β bond of the ethylamine side chain, a characteristic fragmentation pathway for phenethylamines.^{[9][10][11][12]}

Expected Mass Spectrum (EI):

- m/z 229/231 [M]⁺: Molecular ion peak, showing the characteristic isotopic pattern for a bromine-containing compound.
- m/z 200/202: Fragment resulting from the loss of the ethylamine group (-CH₂NH₂).
- m/z 30: Fragment corresponding to the CH₂NH₂⁺ ion.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **2-(2-Bromo-5-methoxyphenyl)ethanamine** is expected to show characteristic absorption bands for the amine, aromatic, and ether functional groups.^{[13][14][15]}

Expected IR Absorption Bands (KBr Pellet or Thin Film):

- 3400-3300 cm⁻¹ (m, br): N-H stretching vibrations of the primary amine.
- 3100-3000 cm⁻¹ (w): Aromatic C-H stretching.
- 2950-2850 cm⁻¹ (m): Aliphatic C-H stretching of the ethyl and methoxy groups.
- 1600-1450 cm⁻¹ (s): Aromatic C=C stretching vibrations.
- 1250-1200 cm⁻¹ (s): Asymmetric C-O-C stretching of the methoxy group.
- 1050-1000 cm⁻¹ (s): Symmetric C-O-C stretching of the methoxy group.
- 850-750 cm⁻¹ (s): Aromatic C-H out-of-plane bending, indicative of the substitution pattern.
- 600-500 cm⁻¹ (m): C-Br stretching.

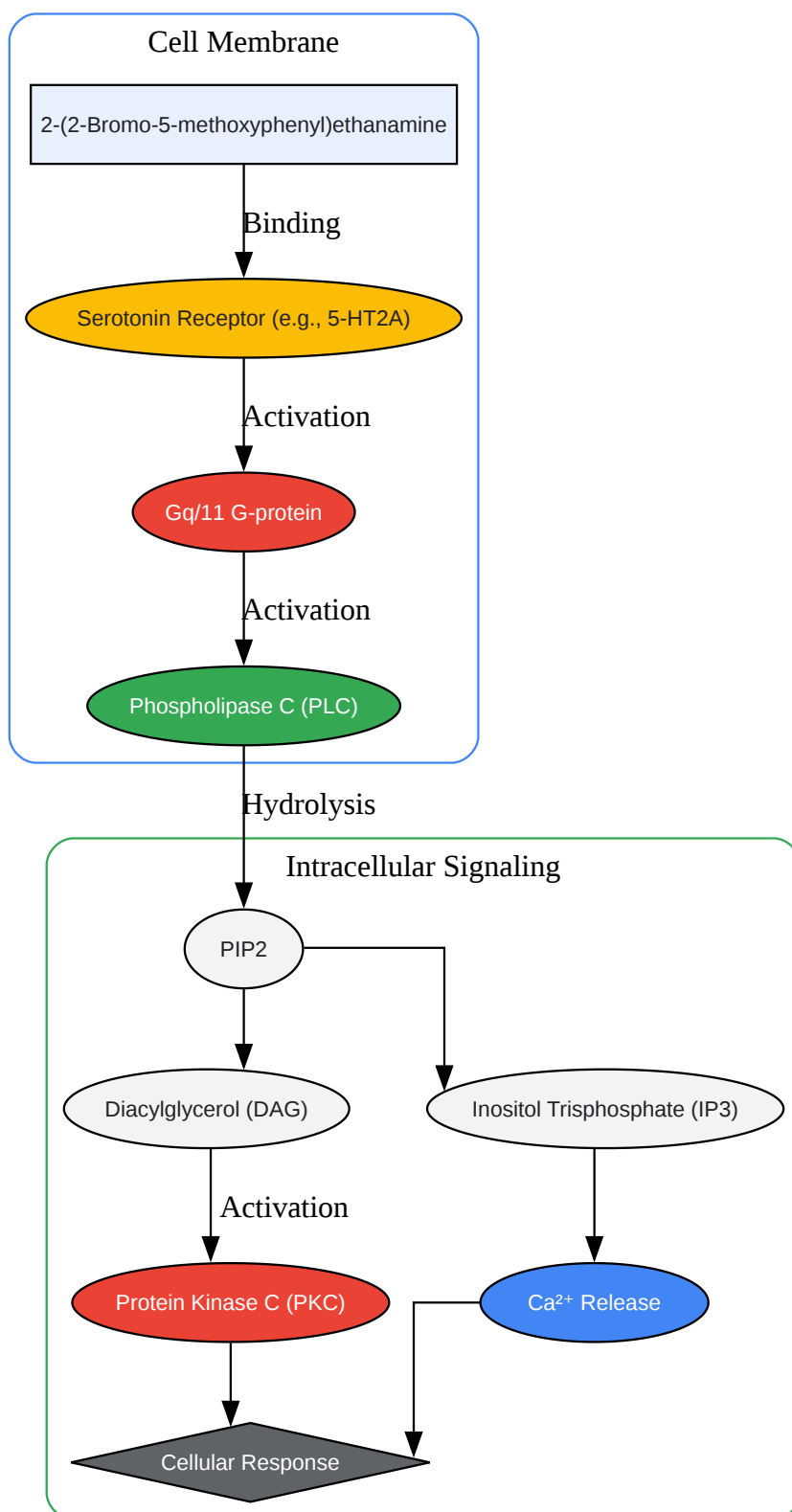
Potential Pharmacological Profile and Structure-Activity Relationships

Direct pharmacological data for **2-(2-Bromo-5-methoxyphenyl)ethanamine** is not widely available in the public domain. However, its potential activity can be inferred from the extensive research on its structural isomers, particularly 4-bromo-2,5-dimethoxyphenethylamine (2C-B).
[\[1\]](#)[\[16\]](#)[\[17\]](#)

Phenethylamines of this class are known to interact with serotonin receptors, with the 5-HT₂ subfamily (5-HT_{2a}, 5-HT_{2n}, and 5-HT_{2e}) being the primary targets for their psychoactive effects. The position of substituents on the phenyl ring significantly influences receptor affinity and functional activity.

Studies on halogenated phenethylamines suggest that the position of the halogen atom is a critical determinant of 5-HT_{2a} receptor agonism.[\[2\]](#)[\[3\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#) It is hypothesized that moving the bromine atom from the 4-position (as in 2C-B) to the 2-position may alter the binding orientation within the receptor pocket, potentially leading to a different pharmacological profile. This could manifest as a change in receptor affinity, efficacy (full agonist, partial agonist, or antagonist), or selectivity for different serotonin receptor subtypes.

The following diagram illustrates the potential interaction of substituted phenethylamines with serotonin receptors, leading to downstream signaling cascades.



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Caption: Postulated signaling pathway of substituted phenethylamines via Gq-coupled serotonin receptors.

Safety, Handling, and Disposal

As with all research chemicals, particularly those with potential psychoactive properties, strict adherence to safety protocols is paramount. The following guidelines are based on general safety procedures for phenethylamine derivatives.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield must be worn at all times.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.
- Body Protection: A lab coat should be worn. For larger quantities, a chemical-resistant apron may be necessary.

Handling

- All handling of **2-(2-Bromo-5-methoxyphenyl)ethanamine** should be performed in a well-ventilated chemical fume hood.
- Avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes.
- In case of accidental exposure, immediately flush the affected area with copious amounts of water and seek medical attention.

Storage

- Store in a tightly sealed, light-resistant container.
- Keep in a cool, dry, and well-ventilated area.
- For long-term storage, refrigeration or freezing is recommended to minimize degradation.
- Store away from incompatible materials such as strong oxidizing agents.

Disposal

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or in regular trash.
- Contaminated materials and empty containers should be treated as hazardous waste.

Conclusion

2-(2-Bromo-5-methoxyphenyl)ethanamine is a valuable research tool for scientists investigating the neuropharmacological effects of substituted phenethylamines. This guide has provided a comprehensive overview of its chemical properties, a plausible and detailed synthetic route, and predicted analytical data to aid in its identification and characterization. While its pharmacological profile remains to be fully elucidated, comparisons with its well-studied isomers suggest it may possess interesting and potentially unique interactions with serotonin receptors. As with any research chemical, a thorough understanding of its properties and strict adherence to safety protocols are essential for its responsible use in a laboratory setting. Further research into this compound is warranted to fully understand its pharmacological and toxicological profile.

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